A Comprehensive Technical Guide to Ethyl 3-Chloroisonicotinate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*Ethyl 3-chloroisonicotinate*
CAS No.:	*211678-96-5*
Cat. No.:	*B1363645*

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Abstract

Ethyl 3-chloroisonicotinate is a halogenated pyridine derivative that serves as a pivotal intermediate in the synthesis of a wide array of pharmacologically active compounds. Its unique structural features, including a reactive chlorine atom and an ester functional group, make it a versatile building block for introducing the isonicotinate scaffold into complex molecules. This guide provides an in-depth analysis of **Ethyl 3-chloroisonicotinate**, covering its structural elucidation, physicochemical properties, validated synthesis and purification protocols, and key applications in medicinal chemistry. Authored from the perspective of a senior application scientist, this document emphasizes the causal relationships behind experimental choices, ensuring that researchers, scientists, and drug development professionals can confidently utilize this compound in their work. All methodologies are presented as self-validating systems, supported by spectroscopic data and authoritative references.

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Introduction: The Strategic Importance of **Ethyl 3-Chloroisonicotinate**

In the landscape of modern drug discovery, chlorinated heterocyclic compounds are of paramount importance. The inclusion of a chlorine atom can significantly modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.[1][2] **Ethyl 3-chloroisonicotinate** (Figure 1) has emerged as a high-value starting material, providing a robust platform for generating libraries of compounds for high-throughput screening and lead optimization. Its pyridine core is a common motif in numerous approved drugs, and the strategic placement of the chloro and ethyl ester groups offers orthogonal reactivity for subsequent chemical modifications. This guide aims to be a definitive resource for professionals working with this key intermediate.

Physicochemical Properties and Structural Elucidation

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis. The key properties of **Ethyl 3-chloroisonicotinate** are summarized in Table 1.

Table 1: Physicochemical Properties of **Ethyl 3-chloroisonicotinate**

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Property	Value	Source(s)
CAS Number	211678-96-5	[3][4]
Molecular Formula	$C_8H_8ClNO_2$	[5]
Molecular Weight	185.61 g/mol	[3]
IUPAC Name	ethyl 3-chloropyridine-4-carboxylate	[5]
Appearance	Colorless to pale yellow liquid/oil	[6]
SMILES	CCOC(=O)C1=C(C=NC=C1)Cl	[4][5]
Storage	Sealed in dry, room temperature	[4]

Structural Confirmation

The structural integrity of **Ethyl 3-chloroisonicotinate** is confirmed through a combination of spectroscopic techniques.

Caption: Figure 1. Structural Formula of **Ethyl 3-chloroisonicotinate**.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show a characteristic triplet-quartet pattern for the ethyl group. The triplet, corresponding to the methyl protons (-CH_3), would appear around δ 1.4 ppm, while the quartet for the methylene protons (-CH_2-) would be further downfield, around δ 4.4 ppm, due to the deshielding effect of the adjacent oxygen atom. The aromatic protons on the pyridine ring would appear as distinct signals in the δ 7.5-8.8 ppm range.

- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will display eight unique signals corresponding to each carbon atom in the molecule. Key signals include the carbonyl carbon of the ester at approximately δ 164 ppm, the carbons of the pyridine ring between δ 120-155 ppm, the methylene carbon of the ethyl group around δ 62 ppm, and the methyl carbon around δ 14 ppm.

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- Infrared (IR) Spectroscopy: The IR spectrum provides crucial information about the functional groups. A strong absorption band around 1720-1740 cm^{-1} is indicative of the C=O stretch of the ester.[7] Additional characteristic peaks will correspond to C-Cl, C-O, and C=N stretching vibrations.

- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry would show a molecular ion peak (M^+) at m/z 185 and a characteristic $(M+2)^+$ peak at m/z 187 with an intensity ratio of approximately 3:1, confirming the presence of a single chlorine atom.[5]

Synthesis and Purification

A reliable and scalable synthesis is critical for the practical application of any chemical intermediate. The most common laboratory method for preparing **Ethyl 3-chloroisonicotinate** is the esterification of 3-chloroisonicotinic acid. A particularly effective approach involves the conversion of the carboxylic acid to an acid chloride, followed by reaction with ethanol.[3][8][9]

Rationale for Synthetic Strategy

Direct Fischer esterification of 3-chloroisonicotinic acid with ethanol under strong acid catalysis is a possible route.[10][11] However, the pyridine nitrogen can be protonated, potentially reducing the reactivity of the carboxylic acid and leading to side reactions or purification challenges.

The conversion to the acid chloride intermediate using a reagent like thionyl chloride ($SOCl_2$) is a more robust and high-yielding strategy.[3][8] Thionyl chloride reacts readily with the carboxylic acid to form the highly electrophilic isonicotinoyl chloride hydrochloride. This intermediate then reacts cleanly and efficiently with ethanol, often in the presence of a non-nucleophilic base to quench the generated HCl, driving the reaction to completion.[3]

Caption: Figure 2. Workflow for the Synthesis and Purification of **Ethyl 3-chloroisonicotinate**.

Detailed Experimental Protocol

This protocol is adapted from established procedures and is designed for reliability and scalability.[3]

Step 1: Formation of the Acid Chloride

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- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 3-chloroisonicotinic acid (1.0 eq) in thionyl chloride (10 mL per gram of acid).
- Heat the mixture to reflux and maintain for 2.5 hours. The reaction should be performed in a well-ventilated fume hood as SO_2 and HCl gas are evolved.
- After cooling to room temperature, remove the excess thionyl chloride under reduced pressure using a rotary evaporator.
- Causality Check: This step converts the less reactive carboxylic acid into a highly reactive acid chloride, ensuring a rapid and complete subsequent reaction with ethanol.
- Add toluene (10 mL) and concentrate to dryness again. This azeotropic removal ensures all residual thionyl chloride is eliminated, which could otherwise interfere with the next step.

Step 2: Esterification

- In a separate flask, prepare a mixture of absolute ethanol (15 mL per gram of starting acid) and diisopropylethylamine (DIPEA, 1.1 eq).
- Cool this mixture to 0°C in an ice bath.
- Slowly add the crude acid chloride oil from Step 1 to the cooled ethanol/DIPEA mixture dropwise with vigorous stirring.
- Causality Check: The reaction is performed at 0°C to control the exotherm. DIPEA acts as a non-nucleophilic base to neutralize the HCl formed during the esterification, preventing side reactions and driving the equilibrium towards the product.

Step 3: Work-up and Purification

- Once the addition is complete, allow the reaction to warm to room temperature and stir for an additional 1-2 hours.
- Quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x volume of aqueous layer).

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- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- If necessary, purify the crude oil via flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to afford the pure **Ethyl 3-chloroisonicotinate**.

Chemical Reactivity and Applications in Drug Development

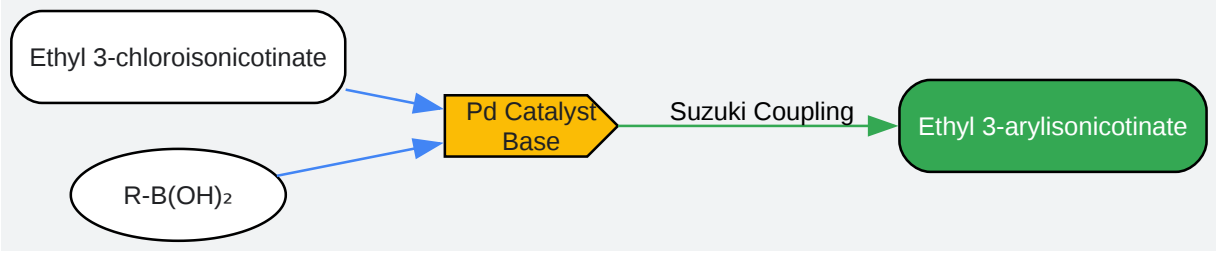
The synthetic utility of **Ethyl 3-chloroisonicotinate** stems from the reactivity of the chloro-substituent, which is susceptible to nucleophilic aromatic substitution (S_nAr) and palladium-catalyzed cross-coupling reactions.

Nucleophilic Aromatic Substitution (S_nAr)

The electron-withdrawing nature of the pyridine nitrogen and the adjacent ester group activates the C-Cl bond towards attack by nucleophiles. This allows for the straightforward introduction of various functional groups, such as amines, thiols, and alkoxides, which is a common strategy in the synthesis of kinase inhibitors and other targeted therapies.

Palladium-Catalyzed Cross-Coupling

Ethyl 3-chloroisonicotinate is an excellent substrate for Suzuki, Sonogashira, and Buchwald-Hartwig cross-coupling reactions. These powerful methods enable the formation of C-C and C-N bonds, allowing for the construction of complex bi-aryl structures or the introduction of diverse amine functionalities, respectively.



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Caption: Figure 3. A representative Suzuki cross-coupling reaction pathway.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions are essential.

- Handling: **Ethyl 3-chloroisonicotinate** should be handled in a well-ventilated chemical fume hood.[12][13] Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[13] Avoid inhalation of vapors and contact with skin and eyes.[13][14]
- Storage: Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials.[4][12]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.[12]

Conclusion

Ethyl 3-chloroisonicotinate is a versatile and valuable building block for medicinal chemistry and drug development. Its well-defined physicochemical properties, reliable synthesis, and diverse reactivity profile make it an indispensable tool for creating novel molecular architectures. This guide has provided a comprehensive overview, grounded in established scientific principles and practices, to empower researchers to fully leverage the synthetic potential of this important intermediate.

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